

A Technical Guide to the Spectral Analysis of 1,3-Diacetoxypropane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1,3-Diacetoxypropane

CAS No.: 628-66-0

Cat. No.: B1205214

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This guide provides an in-depth technical analysis of the spectral data for **1,3-diacetoxypropane** (CAS RN: 628-66-0), a widely used diester in organic synthesis.^[1] Intended for researchers, scientists, and professionals in drug development, this document offers a comprehensive examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, underpinned by field-proven insights and methodologies.

Introduction

1,3-Diacetoxypropane, also known as trimethylene diacetate, is the diacetate ester of propane-1,3-diol.^{[2][3]} Its chemical formula is $C_7H_{12}O_4$, with a molecular weight of 160.17 g/mol.^{[1][4][5]} The unambiguous characterization of this molecule is paramount for its application as a solvent, a monomer in polymer synthesis, and as an intermediate in the production of pharmaceuticals and agrochemicals. Spectroscopic techniques are the cornerstone of this characterization, providing a detailed fingerprint of the molecule's structure and purity. This guide will delve into the theoretical and practical aspects of acquiring and interpreting the NMR, IR, and mass spectra of **1,3-diacetoxypropane**.

Molecular Structure and Symmetry

A foundational understanding of the molecular structure is crucial for interpreting its spectral data. **1,3-Diacetoxyp propane** possesses a plane of symmetry through the central carbon (C2) of the propane backbone. This symmetry dictates that the two acetate groups and the two terminal methylene groups (C1 and C3) are chemically equivalent. This equivalence will be directly reflected in the simplicity of its NMR spectra.

Caption: Ball-and-stick model of **1,3-diacetoxyp propane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules.

¹H NMR Spectroscopy

Theoretical Analysis: The ¹H NMR spectrum of **1,3-diacetoxyp propane** is predicted to be simple due to the molecule's symmetry. We expect to see three distinct signals:

- A singlet for the six equivalent methyl protons (CH₃) of the two acetate groups.
- A triplet for the four equivalent methylene protons (CH₂) adjacent to the ester oxygens (C1 and C3).
- A pentet (or quintet) for the two methylene protons at the central position (C2) of the propane chain.

Experimental Protocol: ¹H NMR A standard protocol for acquiring a high-resolution ¹H NMR spectrum of a liquid sample like **1,3-diacetoxyp propane** is as follows:

- Sample Preparation: Dissolve approximately 5-10 mg of **1,3-diacetoxyp propane** in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃) in a standard 5 mm NMR tube. The use of a deuterated solvent is crucial to avoid large solvent signals that would obscure the analyte's resonances.^[6]
- Instrument Setup: Utilize a 300-500 MHz NMR spectrometer.
- Acquisition Parameters:

- Pulse Sequence: A standard single-pulse sequence is sufficient.
- Number of Scans: 8-16 scans are typically adequate for a sample of this concentration.
- Relaxation Delay: A delay of 1-2 seconds between scans is recommended.
- Acquisition Time: An acquisition time of 2-4 seconds will provide good resolution.
- Processing: Fourier transform the acquired free induction decay (FID) and phase correct the resulting spectrum. Reference the spectrum to the residual solvent peak (e.g., CHCl_3 at 7.26 ppm).

Data Summary and Interpretation

Predicted Chemical Shift (δ) / ppm	Multiplicity	Integration	Assignment
~2.05	Singlet	6H	2 x $-\text{OCOCH}_3$
~4.15	Triplet	4H	2 x $-\text{OCH}_2-$
~1.95	Pentet	2H	$-\text{CH}_2-\text{CH}_2-\text{CH}_2-$

The chemical shifts are predicted based on standard values for similar functional groups.

The singlet at approximately 2.05 ppm corresponds to the six protons of the two equivalent methyl groups of the acetate moieties. The downfield triplet at around 4.15 ppm is assigned to the four protons of the two methylene groups directly attached to the electron-withdrawing ester oxygen atoms. The upfield pentet at about 1.95 ppm arises from the two protons of the central methylene group, which is coupled to the four adjacent methylene protons, resulting in a pentet according to the $n+1$ rule ($4+1=5$).

^{13}C NMR Spectroscopy

Theoretical Analysis: Due to the molecule's symmetry, the ^{13}C NMR spectrum is also expected to be simple, showing only four distinct signals:

- A signal for the two equivalent carbonyl carbons ($\text{C}=\text{O}$) of the acetate groups.

- A signal for the two equivalent methyl carbons ($-\text{CH}_3$) of the acetate groups.
- A signal for the two equivalent terminal methylene carbons ($-\text{CH}_2\text{-O}$) of the propane chain.
- A signal for the central methylene carbon ($-\text{CH}_2-$) of the propane chain.

Experimental Protocol: ^{13}C NMR The protocol for ^{13}C NMR is similar to that for ^1H NMR, with some key differences in acquisition parameters:

- Sample Preparation: A slightly more concentrated sample (20-50 mg in 0.6-0.7 mL of deuterated solvent) is often beneficial due to the lower natural abundance of the ^{13}C isotope. [\[5\]](#)
- Instrument Setup: A 75-125 MHz NMR spectrometer (corresponding to a 300-500 MHz ^1H frequency) is typically used.
- Acquisition Parameters:
 - Pulse Sequence: A standard single-pulse sequence with proton decoupling is used to simplify the spectrum to single lines for each carbon.
 - Number of Scans: A larger number of scans (e.g., 128-1024) is required to achieve a good signal-to-noise ratio.
 - Relaxation Delay: A relaxation delay of 2-5 seconds is appropriate.
- Processing: Similar to ^1H NMR, the FID is Fourier transformed, and the spectrum is referenced to the solvent peak (e.g., CDCl_3 at 77.16 ppm).

Data Summary and Interpretation

Chemical Shift (δ) / ppm	Assignment
~170.8	C=O
~61.5	-OCH ₂ -
~25.5	-CH ₂ -CH ₂ -CH ₂ -
~21.0	-OCOCH ₃

Data obtained from SpectraBase.[7]

The downfield signal at approximately 170.8 ppm is characteristic of a carbonyl carbon in an ester.[8] The signal at around 61.5 ppm corresponds to the two equivalent methylene carbons directly bonded to the ester oxygens. The signal at approximately 25.5 ppm is assigned to the central methylene carbon of the propane backbone. The most upfield signal at about 21.0 ppm is attributed to the two equivalent methyl carbons of the acetate groups.[9]

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule.

Theoretical Analysis: The IR spectrum of **1,3-diacetoxyp propane** is expected to be dominated by the characteristic absorptions of the ester functional group. Key expected absorptions include:

- A strong C=O stretching vibration.
- C-O stretching vibrations.
- C-H stretching and bending vibrations.

Experimental Protocol: FTIR of a Liquid Sample For a neat liquid like **1,3-diacetoxyp propane**, the following attenuated total reflectance (ATR) or transmission protocols can be used:

- ATR-FTIR:
 - Ensure the ATR crystal is clean.

- Place a single drop of **1,3-diacetoxyp propane** onto the crystal.
- Acquire the spectrum. This method requires minimal sample preparation.[\[10\]](#)[\[11\]](#)
- Transmission (Salt Plates):
 - Place a drop of the liquid sample onto a polished salt plate (e.g., NaCl or KBr).
 - Place a second salt plate on top to create a thin liquid film.
 - Mount the plates in the spectrometer and acquire the spectrum.[\[10\]](#)[\[12\]](#)

Data Summary and Interpretation

**Frequency (cm⁻¹) **	Intensity	Assignment
~2970	Medium	C-H stretch (alkane)
~1740	Strong, Sharp	C=O stretch (ester)
~1370	Medium	C-H bend (methyl)
~1240	Strong	C-O stretch (ester)
~1045	Strong	C-O stretch (ester)

Data obtained from the NIST Chemistry WebBook.

The most prominent feature in the IR spectrum is the strong, sharp absorption at approximately 1740 cm⁻¹, which is characteristic of the carbonyl (C=O) stretch in a saturated ester. The strong bands at around 1240 cm⁻¹ and 1045 cm⁻¹ are assigned to the C-O stretching vibrations of the ester group. The absorptions in the 2970 cm⁻¹ region are due to the C-H stretching vibrations of the alkane backbone and methyl groups. The band around 1370 cm⁻¹ is indicative of a C-H bending vibration of the methyl groups.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Theoretical Analysis: In electron ionization (EI) mass spectrometry, **1,3-diacetoxyp propane** is expected to undergo fragmentation.^{[6][13][14][15][16]} The molecular ion peak (M^+) at m/z 160 may be observed, though it might be weak. Common fragmentation pathways for esters include alpha-cleavage and McLafferty rearrangement, although the latter is not possible for **1,3-diacetoxyp propane** due to the lack of a gamma-hydrogen. Key expected fragments include:

- Loss of an acetoxy group ($-OCOCH_3$) to give a fragment at m/z 101.
- Loss of an acetic acid molecule ($-CH_3COOH$) to give a fragment at m/z 100.
- An acylium ion ($[CH_3CO]^+$) at m/z 43, which is often the base peak for acetates.

Experimental Protocol: GC-MS Gas chromatography-mass spectrometry is a suitable technique for the analysis of volatile compounds like **1,3-diacetoxyp propane**.

- Sample Preparation: Prepare a dilute solution of **1,3-diacetoxyp propane** in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- GC Conditions:
 - Column: A nonpolar or moderately polar capillary column (e.g., DB-5 or DB-WAX).
 - Injection: Split/splitless injection.
 - Temperature Program: A temperature ramp from a low initial temperature (e.g., 50 °C) to a higher final temperature (e.g., 250 °C) to ensure good separation.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan a mass range of m/z 30-200.

Data Summary and Interpretation

m/z	Relative Intensity	Proposed Fragment
101	Moderate	$[M - \text{OCOCH}_3]^+$
100	Moderate	$[M - \text{CH}_3\text{COOH}]^+$
73	Moderate	$[\text{CH}_2\text{OCOCH}_3]^+$
43	High (Base Peak)	$[\text{CH}_3\text{CO}]^+$

Data obtained from the NIST Chemistry WebBook.

The mass spectrum typically shows a prominent base peak at m/z 43, corresponding to the stable acylium ion $[\text{CH}_3\text{CO}]^+$. The fragment at m/z 101 results from the loss of an acetoxy radical. The peak at m/z 100 is due to the loss of a neutral acetic acid molecule. The fragment at m/z 73 corresponds to the $[\text{CH}_2\text{OCOCH}_3]^+$ ion. The molecular ion peak at m/z 160 may be weak or absent.

Caption: Proposed fragmentation pathway for **1,3-diacetoxyp propane** in EI-MS.

Conclusion

The combined application of NMR, IR, and Mass Spectrometry provides a robust and unequivocal structural confirmation of **1,3-diacetoxyp propane**. The symmetry of the molecule is clearly reflected in the simplicity of its ^1H and ^{13}C NMR spectra. The characteristic ester functional group is readily identified by the strong carbonyl absorption in the IR spectrum. Mass spectrometry confirms the molecular weight and provides a predictable fragmentation pattern dominated by the formation of the acylium ion. This comprehensive spectral dataset serves as a reliable reference for the quality control and characterization of **1,3-diacetoxyp propane** in various scientific and industrial applications.

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- To cite this document: BenchChem. [A Technical Guide to the Spectral Analysis of 1,3-Diacetoxyp propane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1205214/docs#a-technical-guide-to-the-spectral-analysis-of-1-3-diacetoxyp propane\]](https://www.benchchem.com/product/b1205214/docs#a-technical-guide-to-the-spectral-analysis-of-1-3-diacetoxyp propane)

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